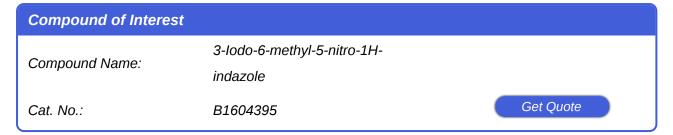


Regioselective Synthesis of Substituted 1H-Indazoles: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the regioselective synthesis of substituted 1H-indazoles, a critical scaffold in medicinal chemistry. The following sections outline reliable methods for accessing this privileged heterocyclic system with control over substituent placement, supported by experimental data and procedural workflows.

Introduction

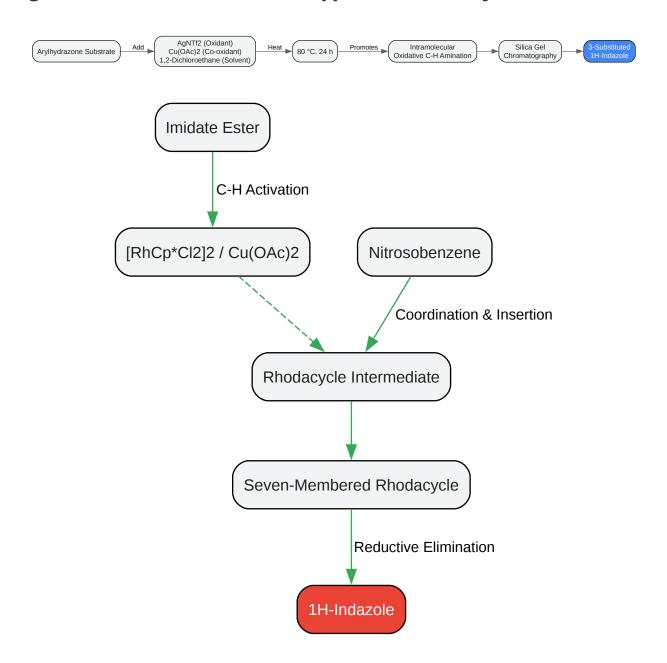
The 1H-indazole core is a prominent feature in numerous pharmacologically active compounds, demonstrating a wide range of biological activities including anti-cancer, anti-inflammatory, and anti-HIV properties.[1][2] The regioselective synthesis of substituted 1H-indazoles is therefore of paramount importance in drug discovery and development. This document details two robust, modern, and regioselective methods for the synthesis of substituted 1H-indazoles: a Silver(I)-Mediated Intramolecular Oxidative C-H Amination and a Rhodium/Copper-Catalyzed C-H Activation and C-N/N-N Coupling.

Method 1: Silver(I)-Mediated Intramolecular Oxidative C-H Amination for the Synthesis of 3-Substituted 1H-Indazoles



This method provides an efficient route to a variety of 3-substituted 1H-indazoles through a silver(I)-mediated intramolecular oxidative C-H amination of arylhydrazones. The reaction is characterized by its operational simplicity and tolerance of various functional groups, which are often challenging to synthesize via other C-H amination techniques.[3]

Logical Workflow for Silver(I)-Mediated Synthesis



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